

(S)-Crizotinib stability and storage conditions

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Compound Focus: (S)-Crizotinib

CAS No.: 1374356-45-2

Cat. No.: S542856

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Stability and Storage Conditions

The following table summarizes the specific storage conditions for **(S)-Crizotinib** to ensure its stability over time.

Form	Recommended Storage Temperature	Documented Stability Duration
Powder	-20°C [1]	3 years [1]
Powder	4°C [1]	2 years [1]
Solution (in solvent)	-80°C [1]	6 months [1]
Solution (in solvent)	-20°C [1]	1 month [1]

Experimental Protocols for Stability Assessment

For researchers requiring detailed stability profiles, here are methodologies for monitoring **(S)-Crizotinib** stability under various conditions.

Forced Degradation Studies

This protocol helps identify potential degradation products and confirms the stability-indicating power of analytical methods [2].

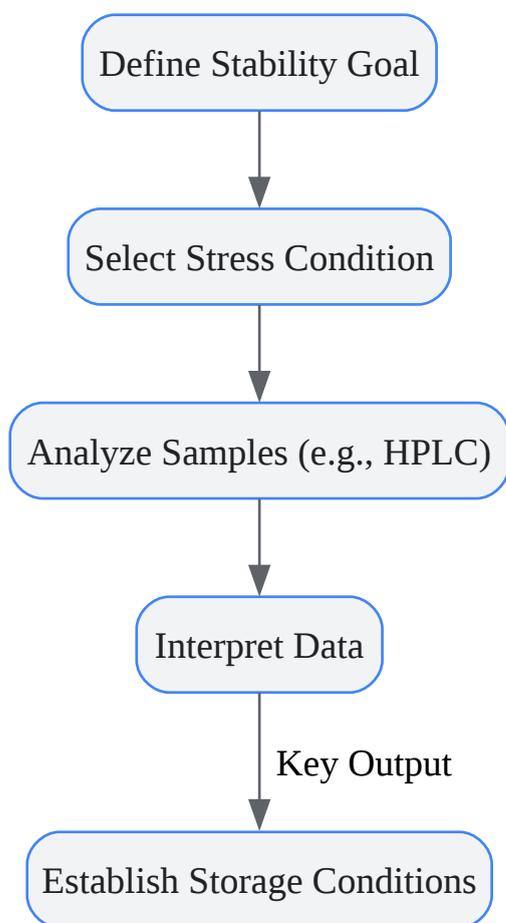
- **Principle:** The sample is subjected to harsher conditions than those encountered during normal storage to simulate stability issues.
- **Procedure:**
 - Prepare separate solutions of **(S)-Crizotinib**.
 - Expose these solutions to **acidic** (e.g., 0.1M HCl), **alkaline** (e.g., 0.1M NaOH), **oxidative** (e.g., 3% H₂O₂), **thermal** (e.g., 105°C), and **photolytic** (e.g., UV light) stress conditions.
 - After a defined period, neutralize or stop the reactions.
 - Analyze the samples using a validated HPLC-UV method to separate and quantify the parent drug and any degradation products [2].

Long-Term Stability Monitoring in Formulations

This method is used to assess the stability of **(S)-Crizotinib** in novel formulations, such as polymeric nanoparticles [3].

- **Principle:** The formulation is stored under recommended conditions and tested at intervals for key physicochemical parameters.
- **Procedure:**
 - Prepare the formulation (e.g., Crizotinib-loaded nanoparticles) and lyophilize (freeze-dry) it if necessary for enhanced stability.
 - Store the lyophilized product at **4°C**.
 - At predetermined time points (e.g., 3, 6, 12 months), reconstitute the sample and test for:
 - **Particle Size and Zeta Potential:** Using dynamic light scattering.
 - **Entrapment Efficiency (%EE):** Measuring the amount of drug successfully loaded into the nanoparticles.
 - ***In vitro* Drug Release:** Profiling the rate at which the drug is released from the formulation [3].

The workflow for planning and analyzing stability data is summarized below:



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Frequently Asked Questions (FAQs)

Q1: What are the critical handling precautions for (S)-Crizotinib?

- **A1:** To ensure safety and compound integrity:
 - **Personal Protection:** Use safety goggles, protective gloves, and impervious clothing. A suitable respirator is recommended to avoid inhalation [1].
 - **Engineering Controls:** Work only in areas with appropriate exhaust ventilation. Ensure accessible safety shower and eye wash stations are nearby [1].
 - **General Handling:** Avoid inhalation, and contact with skin and eyes. Take care to prevent dust and aerosol formation [1].

Q2: What should I do if there is a spill of (S)-Crizotinib?

- **A2:** In case of an accidental release:

- **Personal Precautions:** Use full personal protective equipment and ensure adequate ventilation. Evacuate unnecessary personnel [1].
- **Containment & Cleaning:** Absorb liquid spills with a suitable binding material (e.g., diatomite). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of all contaminated material according to local, state, and federal regulations [1].
- **Environmental Protection:** Prevent the product from entering drains, water courses, or soil [1].

Troubleshooting Common Experimental Issues

Issue	Potential Cause	Solution
Low Analytical Recovery	Adsorption to vials or instability in solution.	Use silanized vials; add a stabilizer like an acid (e.g., 0.3% formic acid) to the solvent; ensure analysis is performed promptly [4] [2].
Presence of Unknown Peaks in HPLC	Degradation or formation of related substances/impurities.	Perform forced degradation studies to identify the peaks; ensure the HPLC method is stability-indicating and has been validated for impurity profiling [2].
Precipitation in Stock Solution	Exceeding solubility limit or storage at too low a temperature.	Ensure the solvent is appropriate (e.g., DMSO); do not store stock solutions for extended periods at -20°C if precipitation is observed; filter before use if necessary.
High Carryover in LC-MS/MS	Analyte adhering to the LC system or autosampler.	Implement a strong needle wash step. A published effective wash solution is methanol/acetonitrile/isopropanol (1:1:1) with 5% formic acid [4].

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To cite this document: Smolecule. [(S)-Crizotinib stability and storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b542856#s-crizotinib-stability-and-storage-conditions]

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